

Essential Safety and Handling Protocols for BMT-108908

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Compound of Interest

Compound Name: BMT-108908

Cat. No.: B13434104

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Disclaimer: A specific Safety Data Sheet (SDS) for **BMT-108908** (CAS# 1801151-15-4) is not publicly available based on the conducted searches. The following information is based on general best practices for handling novel chemical compounds with unknown toxicological properties. Researchers must conduct a thorough risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before proceeding.

This guide provides a conservative framework for the safe handling, storage, and disposal of the novel research compound **BMT-108908**, ensuring the safety of all laboratory personnel.

Personal Protective Equipment (PPE)

Given the unknown hazard profile of **BMT-108908**, a comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin contact, or eye contact.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be chemical splash-proof and compliant with ANSI Z87.1 standards.
Hand Protection	Disposable Gloves	Nitrile gloves are recommended. Double-gloving is advised for all handling procedures.
Body Protection	Laboratory Coat	Must be fully buttoned. A chemically resistant apron should be worn over the lab coat when handling larger quantities or solutions.
Respiratory Protection	Fume Hood	All handling of solid BMT-108908 and its solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust or aerosols.

Operational Plan: Handling and Storage

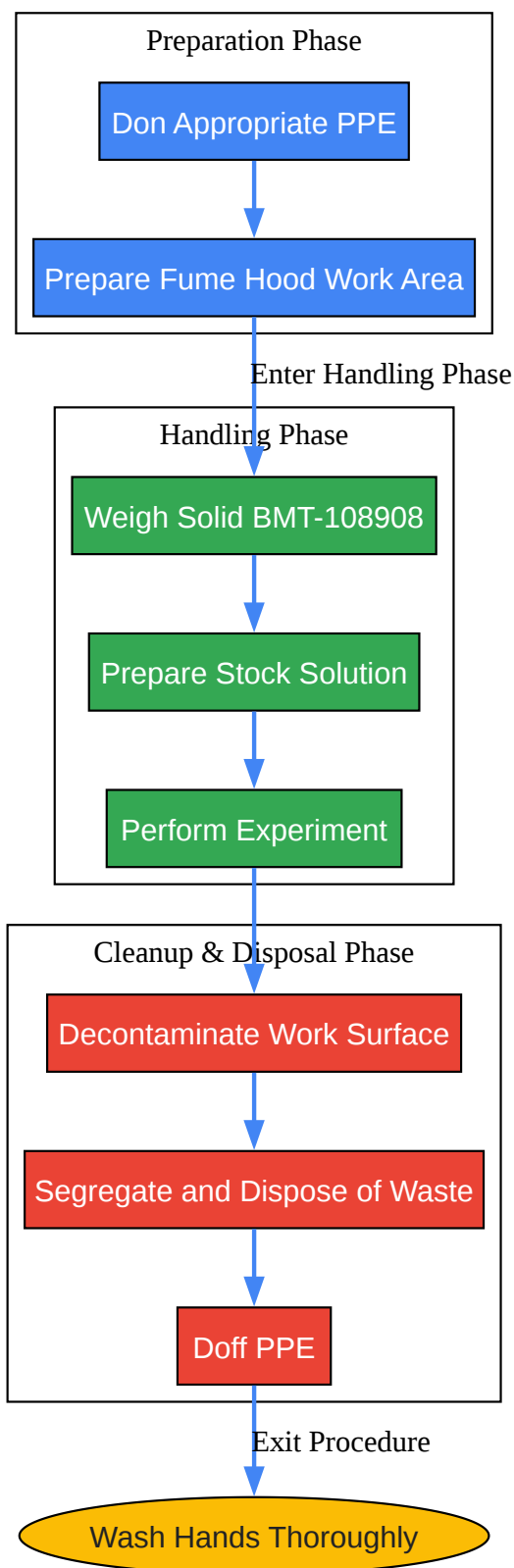
Safe and secure handling and storage are critical to maintaining the integrity of the compound and preventing accidental exposure.

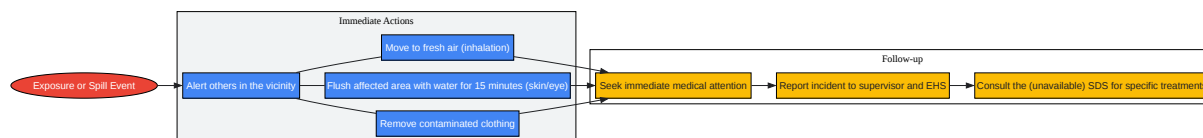
Storage:

- Store **BMT-108908** in a cool, dry, and dark place.
- Recommended short-term storage is at 0-4°C, while long-term storage should be at -20°C.[\[1\]](#)
- Keep the container tightly sealed and clearly labeled.

Handling Workflow:

The following diagram outlines the standard procedure for handling **BMT-108908** from receipt to disposal.





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References

- 1. medkoo.com [medkoo.com]
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